

# An In-depth Technical Guide to 4-Oxohexanal: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 4-Oxohexanal

Cat. No.: B8731499

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties and structural information of **4-Oxohexanal**, a dicarbonyl compound with potential applications in various scientific domains. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and chemical synthesis.

## Chemical and Physical Properties

**4-Oxohexanal**, a bifunctional molecule containing both a ketone and an aldehyde group, possesses a unique reactivity profile. A summary of its key quantitative properties is provided in the table below for easy reference and comparison.

| Property                                       | Value   | Source(s) |
|--|---|-----------|
| Molecular Formula                              | C <sub>6</sub> H <sub>10</sub> O <sub>2</sub>   | [1]       |
| Molecular Weight                               | 114.14 g/mol                                    | [1]       |
| IUPAC Name                                     | 4-oxohexanal                                    | [1]       |
| CAS Number                                     | 25346-59-2                                      | [1]       |
| Canonical SMILES                               | CCC(=O)CCC=O                                    | [1]       |
| InChI  | InChI=1S/C6H10O2/c1-2-6(8)4-3-5-7/h5H,2-4H2,1H3 | [1]       |
| InChIKey                                       | KKOFYQBBUSZDKJ-UHFFFAOYSA-N                     | [1]       |
| Predicted LogP                                 | -0.2  | [1]       |
| Kovats Retention Index<br>(Standard non-polar) | 909, 911  | [1]       |

## Chemical Structure

The structural representation of **4-Oxohexanal** is fundamental to understanding its chemical behavior and potential interactions.

**Figure 1:** Chemical structure of **4-Oxohexanal**.

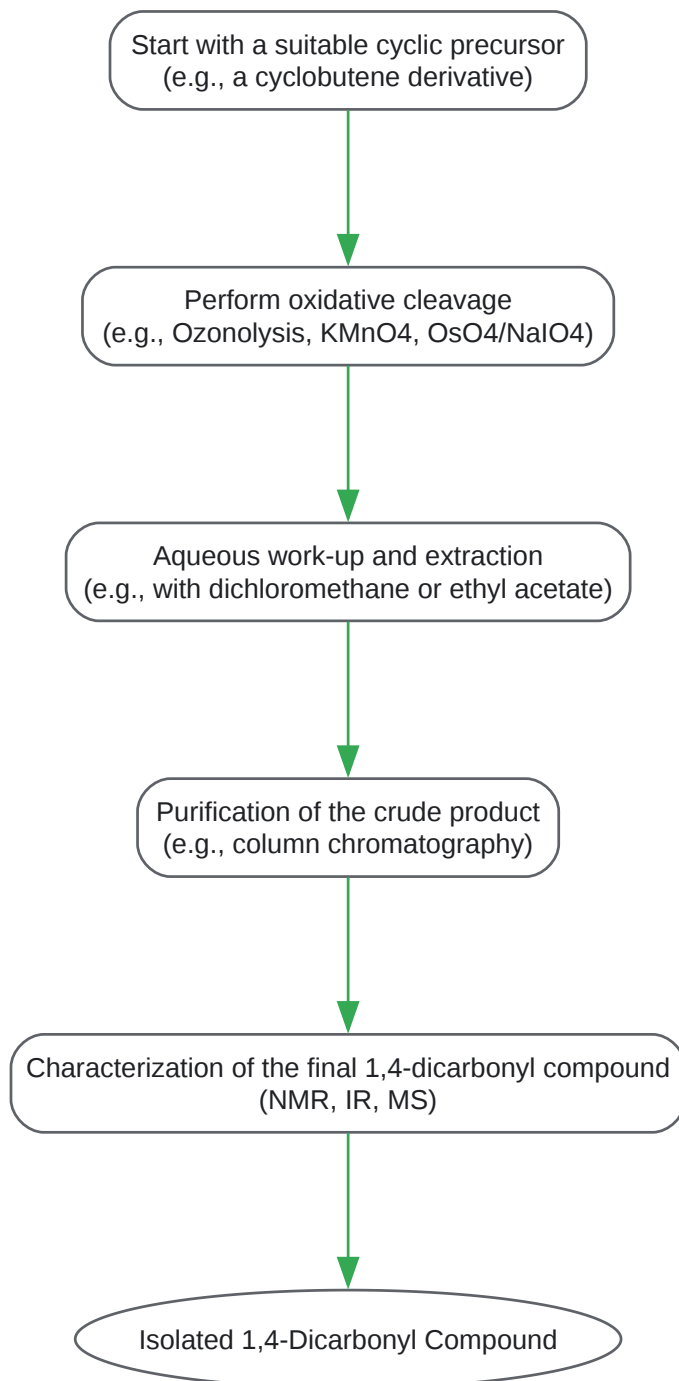
## Experimental Protocols

Detailed experimental protocols for the specific synthesis of **4-Oxohexanal** are not readily available in the public domain. However, general methods for the synthesis of 1,4-dicarbonyl compounds can be adapted. One common approach is the oxidative cleavage of cyclic precursors.

## General Synthesis Workflow for 1,4-Dicarbonyl Compounds

The following diagram illustrates a generalized workflow for the synthesis of 1,4-dicarbonyl compounds, which could be theoretically applied for the synthesis of **4-Oxohexanal**.

#### Generalized Synthesis Workflow for 1,4-Dicarbonyl Compounds



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**Figure 2:** Generalized workflow for the synthesis of 1,4-dicarbonyl compounds.

## Spectroscopic Analysis

While specific experimental conditions for acquiring spectroscopic data for **4-Oxohexanal** are not detailed in the available literature, general protocols for similar small organic molecules can be followed.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra would be crucial for structural elucidation. Samples are typically dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{DMSO-d}_6$ ) and analyzed using a standard NMR spectrometer (e.g., 400 or 500 MHz). Chemical shifts are reported in ppm relative to a reference standard like tetramethylsilane (TMS).
- Infrared (IR) Spectroscopy:
  - An IR spectrum would confirm the presence of the carbonyl groups ( $\text{C=O}$ ) from the aldehyde and ketone functionalities, typically showing strong absorption bands in the region of  $1700\text{-}1740\text{ cm}^{-1}$ . The C-H stretches of the aldehyde group would also be observable.
- Mass Spectrometry (MS):
  - Mass spectrometry, often coupled with Gas Chromatography (GC-MS), would be used to determine the molecular weight and fragmentation pattern of **4-Oxohexanal**. The molecular ion peak ( $\text{M}^+$ ) would be expected at an  $m/z$  corresponding to its molecular weight (114.14).

## Biological Activity

Currently, there is limited information on the biological activity of **4-Oxohexanal**. One study has reported its antibacterial activity. Further research is required to explore its full pharmacological potential and any associated signaling pathways. No information regarding specific signaling pathways involving **4-Oxohexanal** was found during the literature search for this guide.

## Conclusion

This technical guide has summarized the core chemical properties and structural features of **4-Oxohexanal** based on currently available information. While foundational data is accessible,

there is a clear need for more detailed, publicly available experimental protocols for its synthesis and comprehensive spectroscopic characterization. The reported antibacterial activity suggests a potential avenue for future research into its biological applications. Professionals in drug development and chemical research can use this guide as a starting point for further investigation into this intriguing dicarbonyl compound.

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## References

- 1. 4-Oxohexanal | C<sub>6</sub>H<sub>10</sub>O<sub>2</sub> | CID 5323605 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Oxohexanal: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8731499#4-oxohexanal-chemical-properties-and-structure]

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